13C NMR analysis of 3-Chloro-5-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3-Chloro-5-fluoro-2-hydroxybenzaldehyde*
CAS No.:	*82128-69-6*
Cat. No.:	*B1585691*

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An In-Depth Technical Guide to the ^{13}C NMR Analysis of **3-Chloro-5-fluoro-2-hydroxybenzaldehyde**

Executive Summary

This technical guide provides a comprehensive analysis of the ^{13}C Nuclear Magnetic Resonance (NMR) spectrum of **3-Chloro-5-fluoro-2-hydroxybenzaldehyde**, a polysubstituted aromatic compound of interest in synthetic chemistry and drug development. As a Senior Application Scientist, this document moves beyond a simple recitation of data to explain the underlying principles and experimental causality. We will explore the intricate interplay of substituent effects—specifically the aldehyde, hydroxyl, chloro, and fluoro groups—on the aromatic carbon chemical shifts. A key focus is the analysis of through-bond carbon-fluorine (^{19}F-^{13}C) coupling constants, which are critical for unambiguous spectral assignment. This guide details a robust experimental protocol, presents a logically derived prediction and assignment of the ^{13}C NMR spectrum, and provides the foundational knowledge required for researchers to confidently characterize this and structurally related molecules.

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Introduction: The Need for Precise Structural Elucidation

3-Chloro-5-fluoro-2-hydroxybenzaldehyde is a valuable synthetic intermediate. Its utility stems from the specific arrangement of its functional groups: an ortho-hydroxyl group capable of intramolecular hydrogen bonding with the aldehyde, and two halogen substituents that modulate the electronic properties and reactivity of the aromatic ring. For professionals in drug development and materials science, absolute certainty in the regiochemistry of such intermediates is non-negotiable.

^{13}C NMR spectroscopy is an unparalleled tool for confirming the precise substitution pattern of aromatic compounds. Unlike ^{1}H NMR, where overlapping signals can complicate analysis, ^{13}C NMR typically provides a distinct signal for each unique carbon atom in the molecule.[1] For **3-Chloro-5-fluoro-2-hydroxybenzaldehyde**, this means we expect to observe seven unique resonances corresponding to the six aromatic carbons and the single carbonyl carbon. The challenge and the power of the technique lie in correctly assigning each resonance, a task that requires a deep understanding of fundamental NMR principles.

Theoretical Principles: A Predictive Framework

A successful interpretation of the ^{13}C NMR spectrum is not a matter of guesswork; it is a predictive science grounded in well-established principles. The chemical shift of each carbon is a sensitive reporter of its local electronic environment, which is systematically altered by the attached functional groups.

Substituent Chemical Shift (SCS) Effects

The chemical shifts of the aromatic carbons in a substituted benzene derivative can be predicted with reasonable accuracy by starting with the chemical shift of benzene (~128.5 ppm) and adding empirical increments for each substituent.[2] The effect of a substituent is not uniform; it varies depending on its position relative to the carbon being observed (i.e., ipso, ortho, meta, para).

- Aldehyde Group (-CHO): This group is electron-withdrawing and deshields most ring carbons. The carbonyl carbon itself is highly deshielded, appearing far downfield, typically in the 190-200 ppm range.[3]

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- Hydroxyl Group (-OH): This group is strongly electron-donating through resonance, causing significant shielding (an upfield shift) at the ortho and para positions and deshielding at the ipso carbon.

- Halogens (-Cl, -F): Halogens exert a dual influence. They are inductively electron-withdrawing but are also capable of electron donation through resonance. For fluorine and chlorine, the inductive effect generally dominates.[4] A significant deshielding effect is observed on the directly attached (ipso) carbon, with smaller effects at other positions.[5]

The additivity of these SCS effects provides a powerful first approximation of the spectrum, though deviations can occur in highly substituted systems due to interactions between adjacent groups.[4][6]

Carbon-Fluorine (^{13}C-^{19}F) Spin-Spin Coupling

The presence of the ^{19}F isotope (100% natural abundance, spin I=½) provides an additional layer of structural information through spin-spin coupling. The magnitude of the coupling constant (J) depends on the number of bonds separating the coupled nuclei and their spatial orientation.

- ^{1}JCF (One-bond coupling): This is a very large coupling, typically 240-260 Hz for sp^2 carbons, and is unmistakable evidence for a direct C-F bond.

- ^{2}JCF (Two-bond coupling): Coupling to carbons ortho to the fluorine is also significant, usually in the range of 20-30 Hz.

- ^{3}JCF (Three-bond coupling): Coupling to meta carbons is smaller, typically 5-10 Hz.

- ^{4}JCF (Four-bond coupling): Coupling to the para carbon is often around 1-3 Hz.

Observing these distinct splitting patterns (doublets, or doublets of doublets if other couplings are present) is the definitive method for assigning carbons relative to the fluorine substituent.

Experimental Design and Protocol

The acquisition of a high-quality, interpretable ^{13}C NMR spectrum is contingent on a meticulously planned and executed experimental protocol. This protocol is designed to be self-

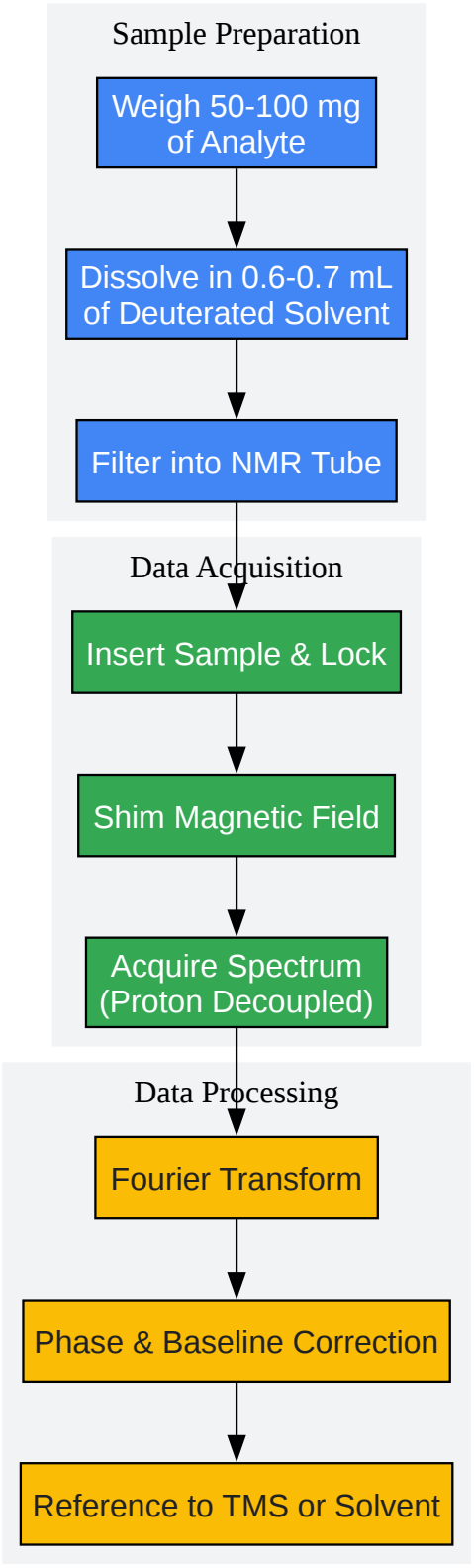
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validating by ensuring sample integrity and optimizing instrument parameters for sensitivity and resolution.

Workflow for NMR Analysis

The logical flow from sample preparation to final data analysis is critical for reproducible and reliable results.

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Caption: Experimental workflow for ^{13}C NMR analysis.

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Detailed Experimental Protocol

1. Sample Preparation:

- Analyte Quantity: Weigh approximately 50-100 mg of **3-Chloro-5-fluoro-2-hydroxybenzaldehyde**. This concentration is chosen to ensure a good signal-to-noise ratio can be achieved in a reasonable timeframe (e.g., 30-60 minutes), as ^{13}C NMR is an inherently insensitive technique.[7]

- Solvent Selection: Dissolve the sample in ~0.6-0.7 mL of deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6).

  - Causality: $CDCl_3$ is a common choice for its excellent solubilizing power for many organic compounds and its relatively simple solvent signal.[8] However, the intramolecular hydrogen bond between the -OH and -CHO groups may lead to signal broadening. DMSO-d_6 is a more polar solvent that can disrupt this hydrogen bonding, potentially leading to sharper signals, but its solvent peak is more complex. The choice depends on the specific solubility and spectral characteristics observed.

- Filtration: Filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.

  - Causality: This step is critical. Suspended particulate matter will degrade the magnetic field homogeneity, leading to broad spectral lines and poor resolution that cannot be corrected by shimming.

2. NMR Data Acquisition:

- Spectrometer: A 400 MHz (or higher) spectrometer is recommended.

- Locking and Shimming: Insert the sample into the spectrometer magnet. Lock onto the deuterium signal of the solvent and perform automated or manual shimming to optimize the magnetic field homogeneity.

- Acquisition Parameters:

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- Experiment: Standard proton-decoupled ^{13}C experiment (e.g., zgpg30 on a Bruker system).
- Spectral Width: ~250 ppm (e.g., from -10 to 240 ppm) to ensure all signals, especially the downfield carbonyl carbon, are captured.
- Acquisition Time: ~1-2 seconds.
- Relaxation Delay (d1): 2 seconds. A sufficient delay is necessary to allow for full relaxation of quaternary carbons, which have long relaxation times.
- Number of Scans: 1024 to 4096 scans, depending on the sample concentration and desired signal-to-noise ratio.
- Temperature: 298 K (25 °C).

Spectral Analysis and Interpretation

The analysis begins with the molecular structure and a systematic numbering of the carbon atoms to facilitate discussion.

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